

Chemical and physical properties of 1,1-Dimethyl-4-phenylpiperazinium iodide

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Compound of Interest

Compound Name: 1,1-Dimethyl-4-phenylpiperazinium iodide

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An In-Depth Technical Guide to **1,1-Dimethyl-4-phenylpiperazinium iodide** (DMPP)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical, physical, and pharmacological properties of **1,1-Dimethyl-4-phenylpiperazinium iodide** (DMPP). It includes detailed experimental protocols derived from scientific literature and visual representations of its mechanism of action and experimental applications to support research and development efforts.

Core Chemical and Physical Properties

1,1-Dimethyl-4-phenylpiperazinium iodide is a quaternary ammonium salt and an N-arylpiperazine.^{[1][2]} It presents as a white to light yellow or white fine crystalline powder.^{[2][3]}^[4] This compound is a selective nicotinic acetylcholine receptor (nAChR) agonist and is widely used as a research tool.^{[1][5]}

Table 1: Chemical and Physical Data for **1,1-Dimethyl-4-phenylpiperazinium iodide**

Property	Value	Source(s)
IUPAC Name	1,1-dimethyl-4-phenylpiperazin-1-ium;iodide	[1]
Synonyms	DMPP, DMPP iodide, Dimethylphenylpiperazinium iodide	[1][4]
CAS Number	54-77-3	[1][5]
Molecular Formula	C12H19IN2	[1][4]
Molecular Weight	318.20 g/mol	[1][5]
Melting Point	234-238 °C	[2][4][5]
Appearance	White to light yellow powder	[3][4]
Solubility	Water: 21 mg/mL[5], DMSO: 125 mg/mL (requires ultrasound)[6]	[5][6]
Storage Temperature	-20°C	[4][5]
Purity	≥98% (by TLC or titration)	[5][7]

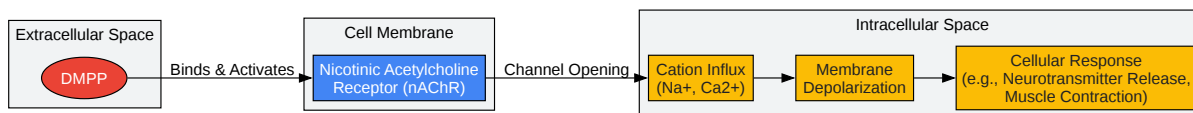
Pharmacological Profile and Mechanism of Action

DMPP is a non-selective nicotinic acetylcholine receptor (nAChR) agonist that stimulates autonomic ganglia and the adrenal medulla.[5] While it was initially considered a prototype for ganglionic stimulation, it has been shown to bind with high affinity to nicotinic receptors in the brain.[8] Its action at nAChRs, which are ligand-gated ion channels, leads to the modulation of synaptic transmission.[9]

The compound's ability to activate these receptors makes it a valuable tool in neuroscience research for studying cholinergic signaling.[4] It has been used to investigate the roles of different nAChR subunits, such as $\alpha 7$ and $\alpha 4\beta 2$, in various physiological processes.[5] Furthermore, DMPP has demonstrated anti-inflammatory effects in various animal models and can reduce the release of pro-inflammatory cytokines like IL-1, IL-6, and TNF from immune cells.[8]

Signaling Pathways

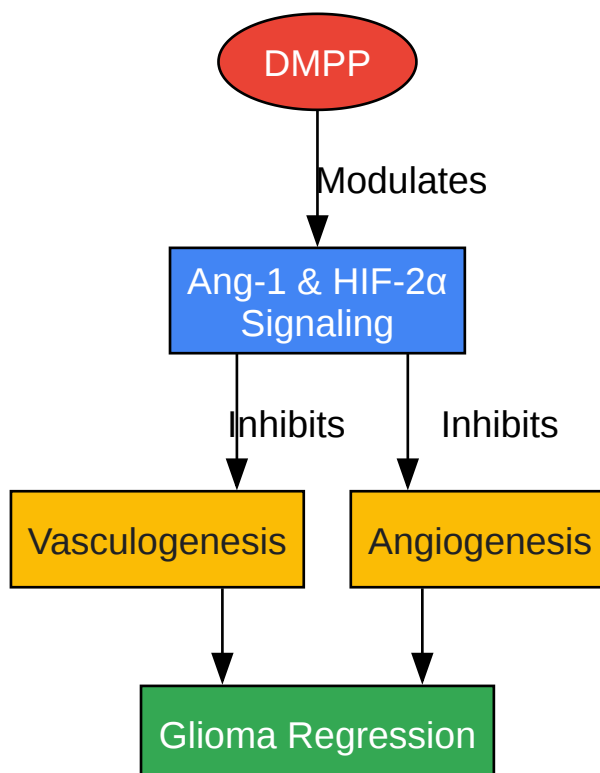
DMPP exerts its effects by binding to and activating nAChRs, leading to depolarization and subsequent cellular responses.



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DMPP activation of a nicotinic acetylcholine receptor.

Recent studies have also revealed that DMPP can induce glioma regression by inhibiting angiogenesis, potentially through the Ang-1 and HIF-2 α signaling pathways.[10]



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Inhibitory effect of DMPP on angiogenesis in glioma.

Key Experimental Applications and Protocols

DMPP is utilized in a variety of experimental contexts, from electrophysiology to in vivo animal studies.

In Vitro Electrophysiology

Objective: To study the effect of DMPP on neuronal excitability.

Protocol:

- Prepare a medullary slice from a neonatal rat brain.
- In a voltage-clamped (-60 mV) hypoglossal (XII) motoneuron, bath-apply DMPP at concentrations ranging from 0.5 to 200 μ M.[\[8\]](#)[\[11\]](#)
- To isolate nicotinic effects, atropine (1 μ mol/L) can be included in the bath solution to block muscarinic receptors.[\[11\]](#)
- Record the inward currents induced by DMPP. These currents are dose-dependent and indicate an increase in membrane conductance.[\[11\]](#)

In Vivo Cardiovascular Studies in Mice

Objective: To investigate the role of nAChRs in the autonomic regulation of cardiovascular responses.

Protocol:

- Anesthetize mice with urethane.
- Administer DMPP to the anesthetized mice.
- Monitor cardiovascular parameters such as heart rate and blood pressure to assess the effects of nAChR activation by DMPP.[\[5\]](#)

- This model can be used to study the specific roles of $\alpha 7$ and $\alpha 4\beta 2$ nAChRs in cardiovascular regulation.[\[5\]](#)

In Vivo Angiogenesis and Glioma Model

Objective: To assess the anti-angiogenic and anti-tumor effects of DMPP on glioma.

Protocol:

- Implant U87 glioma cells onto the chick embryonic chorioallantoic membrane (CAM).
- Treat the developing tumor with DMPP.
- Monitor the tumor size and vasculature. Studies have shown that DMPP can significantly inhibit glioma size.[\[10\]](#)
- Further analysis can be conducted on the chick yolk-sac membrane (YSM) to observe DMPP's inhibitory effects on vasculogenesis and angiogenesis, which are key processes in tumor growth.[\[10\]](#)

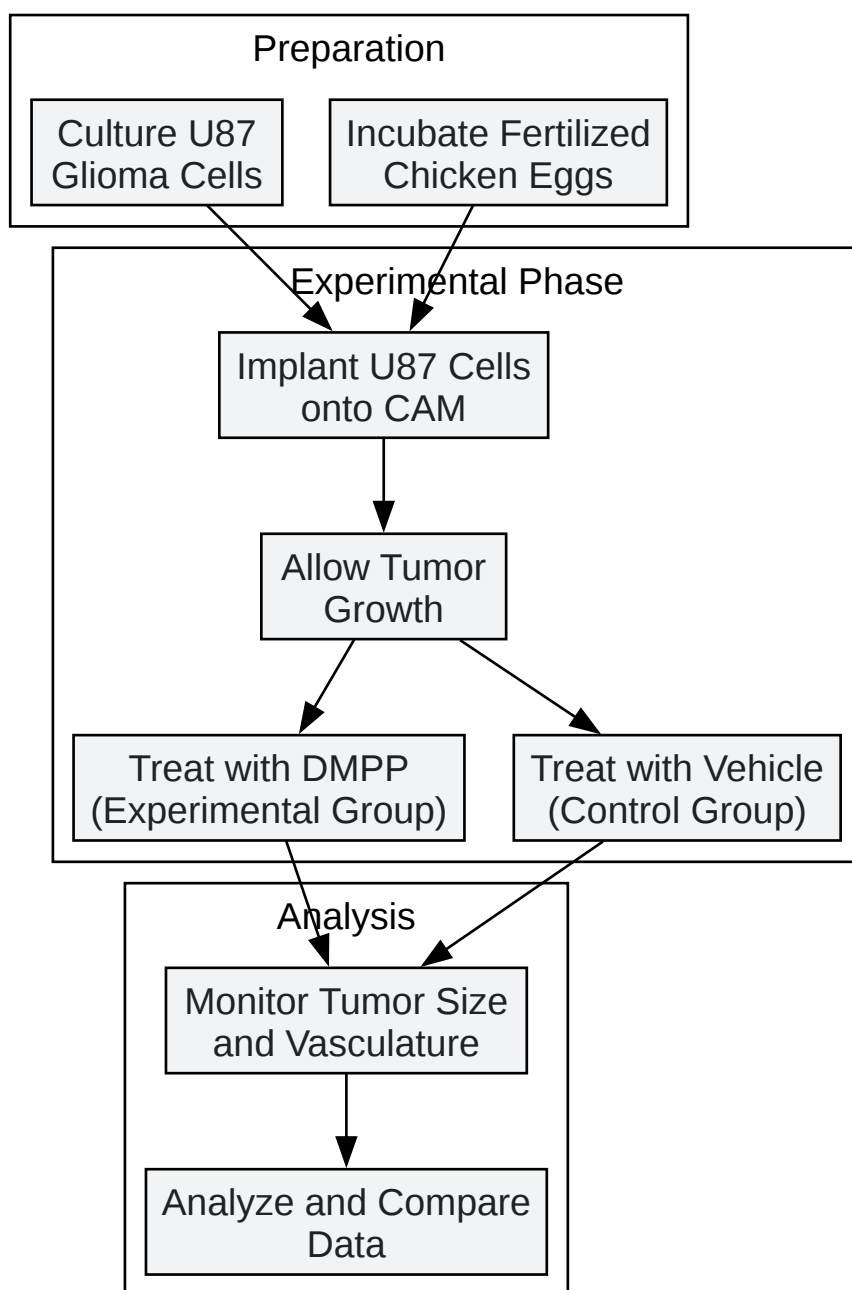
Preparation of DMPP Solutions

For In Vitro and In Vivo Use:

- Due to the small amount of lyophilized powder, centrifuge the vial at 10,000 x g for 5 minutes to collect all material at the bottom.[\[8\]](#)
- For a stock solution, dissolve the compound in sterile water to a concentration of at least 0.1 mg/mL.[\[8\]](#)
- For long-term storage, create small aliquots of the stock solution and store them at -20°C for up to six months.[\[8\]](#)
- Before use, thaw the aliquot and dilute to the desired working concentration in the appropriate buffer. Fresh solutions are recommended.[\[8\]](#)

Experimental and Logical Workflows

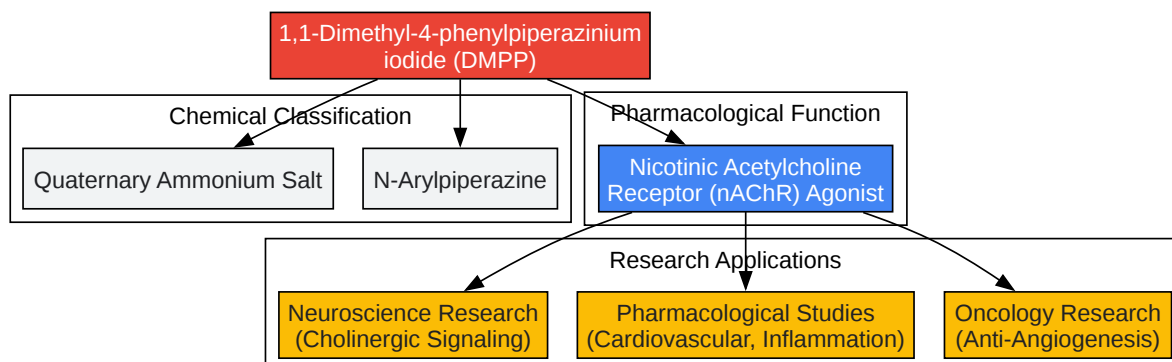
Visualizing the workflow of experiments using DMPP can clarify the research process.



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Workflow for CAM assay to test DMPP on glioma.

The logical relationship between DMPP's chemical nature and its applications highlights its versatility as a research tool.



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Classification and applications of DMPP.

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